

Application Notes and Protocols for Ombuin in In Vitro Studies

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Compound of Interest

Compound Name: Ombuin

Cat. No.: B192007

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These application notes provide a summary of the physicochemical properties of **Ombuin**, its known biological activities in vitro, and detailed protocols for its dissolution and use in cell-based assays.

Application Notes

Compound Information

Ombuin is an O-methylated flavonol, a type of flavonoid, that has been isolated from various plants and exhibits a range of biological activities, including anti-inflammatory and cytotoxic effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
IUPAC Name	3,5-dihydroxy-2-(3-hydroxy-4-methoxyphenyl)-7-methoxychromen-4-one [2]
Synonyms	4',7-Dimethylquercetin, 7,4'-Di-O-methylquercetin [2] [3]
Molecular Formula	C ₁₇ H ₁₄ O ₇ [1]
Molecular Weight	330.29 g/mol [2] [3]
CAS Number	529-40-8 [1]

Solubility of Ombuin

Ombuin is a solid compound with limited solubility in aqueous solutions. For in vitro studies, it is crucial to use an appropriate solvent to prepare a stock solution that can be further diluted in cell culture media.

Solvent	Solubility	Reference
DMSO (Dimethyl Sulfoxide)	Soluble	[1][4]
Methanol	Slightly Soluble	[1]
Chloroform	Slightly Soluble	[1]

Note: For most cell culture applications, DMSO is the recommended solvent. It is important to keep the final concentration of DMSO in the culture medium low (typically <0.5%) to avoid solvent-induced cytotoxicity.

In Vitro Biological Activity & Quantitative Data

Ombuin has been shown to exert various biological effects in different in vitro models. The following table summarizes key quantitative data from published studies.

Assay / Cell Line	Effect	Quantitative Value	Reference
HepG2 (Hepatocellular Carcinoma)	Cytotoxicity	IC ₅₀ = 1.5 µg/mL	[1]
M ₁ Muscarinic Acetylcholine Receptors	Antagonist Activity	K _i = 42 µM	[1]
LPS-stimulated BV-2 Microglia	Anti-neuroinflammatory	Reduced release of IL-6, TNF-α, IL-1β, NO, and ROS	[5][6]

Known Signaling Pathways

Ombuin's mechanism of action involves the modulation of several key signaling pathways, primarily implicated in inflammation and cell survival.

- **Src/PI3K-AKT/NF-κB Pathway:** Research has identified the tyrosine kinase Src as a direct target of **Ombuin**.^{[5][7]} By inhibiting Src phosphorylation, **Ombuin** effectively suppresses the downstream activation of the PI3K-AKT and NF-κB signaling cascades.^{[5][6][7]} This inhibition leads to a significant reduction in the production of pro-inflammatory mediators.^[6]
- **PPARγ and Notch1 Pathways:** In studies related to diabetic nephropathy, **Ombuin** has been shown to ameliorate the condition by involving the Notch1 and PPARγ signaling pathways.^[1]

Experimental Protocols

Protocol 1: Preparation of Ombuin Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ombuin** in DMSO.

Materials:

- **Ombuin** powder (Formula Weight: 330.29 g/mol)
- Anhydrous/Sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

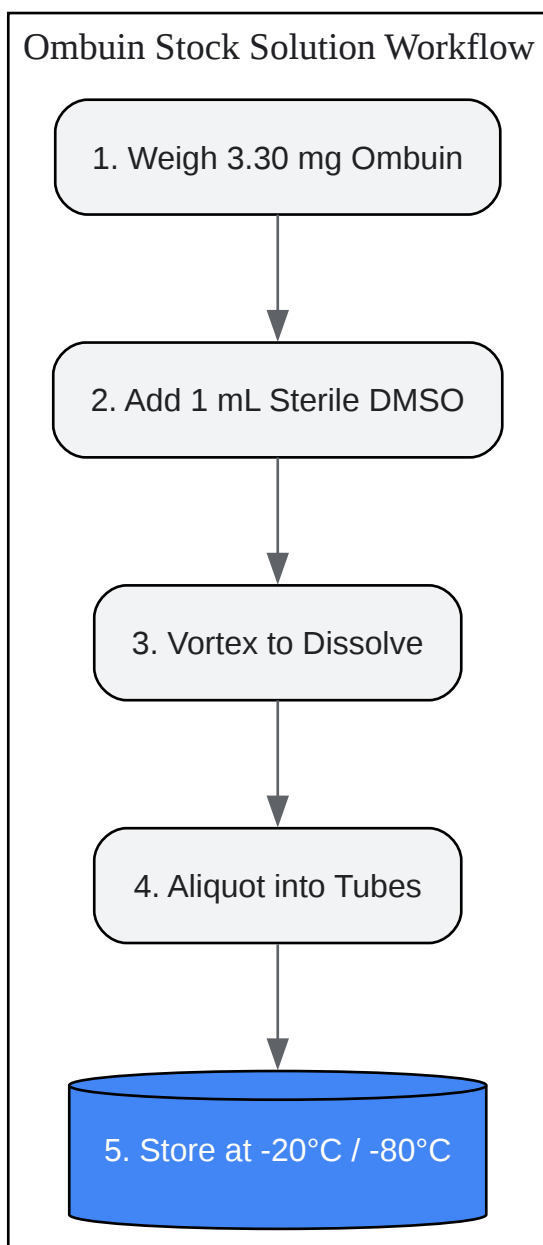
- **Weighing:** Accurately weigh out 3.30 mg of **Ombuin** powder and place it into a sterile vial.
- **Dissolution:** Add 1 mL of sterile DMSO to the vial containing the **Ombuin** powder.
- **Solubilization:** Vortex the solution vigorously for 1-2 minutes until the **Ombuin** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- **Sterilization:** While not always necessary if using sterile components and aseptic technique, the stock solution can be sterile-filtered through a 0.22 μm syringe filter compatible with DMSO if required.

- Aliquoting & Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Calculation: To prepare a 10 mM (0.01 mol/L) solution:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 330.29 \text{ g/mol} = 3.30 \text{ mg}$

Workflow for Ombuin Stock Solution Preparation



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Workflow for preparing **Ombuin** stock solution.

Protocol 2: Treatment of Cells in Culture with Ombuin

This protocol provides a general procedure for treating adherent cells with **Ombuin** for in vitro assays.

Materials:

- Cultured cells in multi-well plates
- Complete cell culture medium
- **Ombuin** stock solution (10 mM in DMSO)
- Vehicle (Sterile DMSO)

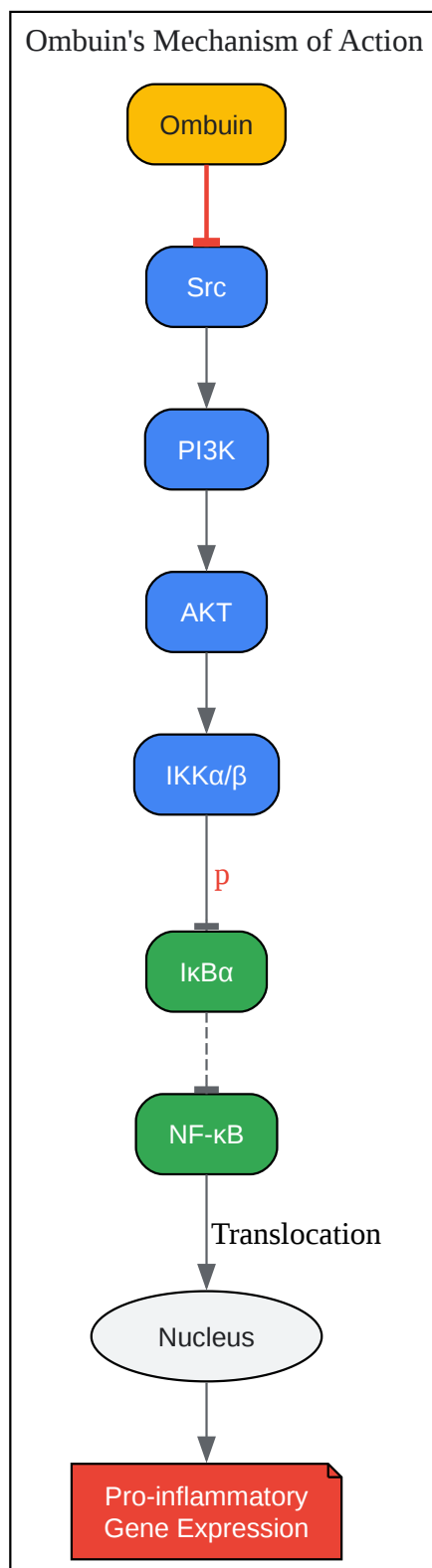
Procedure:

- Cell Seeding: Seed cells at the desired density in a multi-well plate and allow them to adhere and grow overnight, or until they reach the desired confluency.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the **Ombuin** stock solution. Prepare serial dilutions of the **Ombuin** stock in complete cell culture medium to achieve the desired final concentrations.
 - Example for a final concentration of 10 μ M in 1 mL of medium: Add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the culture medium as used for the highest concentration of **Ombuin**. This is critical to ensure that any observed effects are due to **Ombuin** and not the solvent.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Ombuin** or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours) under standard culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Analysis: Following incubation, proceed with the specific downstream assay (e.g., cell viability assay, Western blot, ELISA, etc.).

Signaling Pathway Visualization

Inhibitory Action of Ombuin on the Src/PI3K/AKT/NF- κ B Pathway

Ombuin exerts its anti-inflammatory effects by directly targeting Src, a key upstream kinase. This action initiates a cascade of inhibitory events, ultimately preventing the nuclear translocation of NF- κ B and the subsequent transcription of pro-inflammatory genes.



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Ombuin inhibits Src, suppressing the PI3K/AKT/NF-κB pathway.

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